

comparative analysis of 2-Methoxyisonicotinamide and picolinamide

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Compound of Interest

Compound Name: 2-Methoxyisonicotinamide

CAS No.: 105612-50-8

Cat. No.: B021175

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Comparative Analysis: 2-Methoxyisonicotinamide vs. Picolinamide

Executive Summary

This guide provides a technical comparison between Picolinamide (Pyridine-2-carboxamide) and **2-Methoxyisonicotinamide** (2-Methoxy-pyridine-4-carboxamide). While both are pyridinecarboxamide derivatives used in pharmaceutical synthesis and crystal engineering, their behaviors diverge significantly due to structural isomerism and substituent effects.

- Picolinamide is characterized by a strong intramolecular hydrogen bond that "locks" its conformation, making it a potent bidentate ligand for metal chelation but a challenging candidate for supramolecular networking.
- **2-Methoxyisonicotinamide** lacks this intramolecular lock, functioning as a robust intermolecular hydrogen bond donor/acceptor. It serves as a lipophilic bioisostere of isonicotinamide, critical in the design of kinase inhibitors and WDR5 modulators where solubility and specific steric fits are required.

Part 1: Physicochemical Profile[1][2]

The following table contrasts the core properties of both compounds. Note the distinct difference in acidity and lipophilicity driven by the methoxy substituent and the amide position.

Feature	Picolinamide	2-Methoxyisonicotinamide
CAS Number	1452-77-3	105612-50-8
IUPAC Name	Pyridine-2-carboxamide	2-methoxypyridine-4-carboxamide
Molecular Weight	122.12 g/mol	152.15 g/mol
Amide Position	Ortho (2-position)	Para (4-position)
Substituent	None (H)	Methoxy (-OCH ₃) at 2-position
LogP (Predicted)	~ -0.5 (Hydrophilic)	~ 0.8 (Moderately Lipophilic)
H-Bond Motif	Intramolecular (N-H...N)	Intermolecular (Amide Dimer)
Key Utility	Metal Chelation, Co-former	Drug Fragment, Bioisostere

Part 2: Structural Analysis & Causality

The "Picolinamide Lock" (Intramolecular Interference)

Picolinamide exhibits a phenomenon often cited in crystal engineering as the "ortho-effect." The amide hydrogen forms a stable 5-membered intramolecular hydrogen bond with the pyridine nitrogen.

- **Causality:** This interaction (approx. 4–6 kcal/mol stability) satisfies the donor potential of the amide internally.
- **Consequence:** Picolinamide is often a poor cocrystal former compared to its isomers because breaking this internal bond to form intermolecular networks requires an energy penalty. It prefers to exist as discrete monomers or bind to metal centers (e.g., Cu, Zn) where it acts as a bidentate (N,O) chelator.

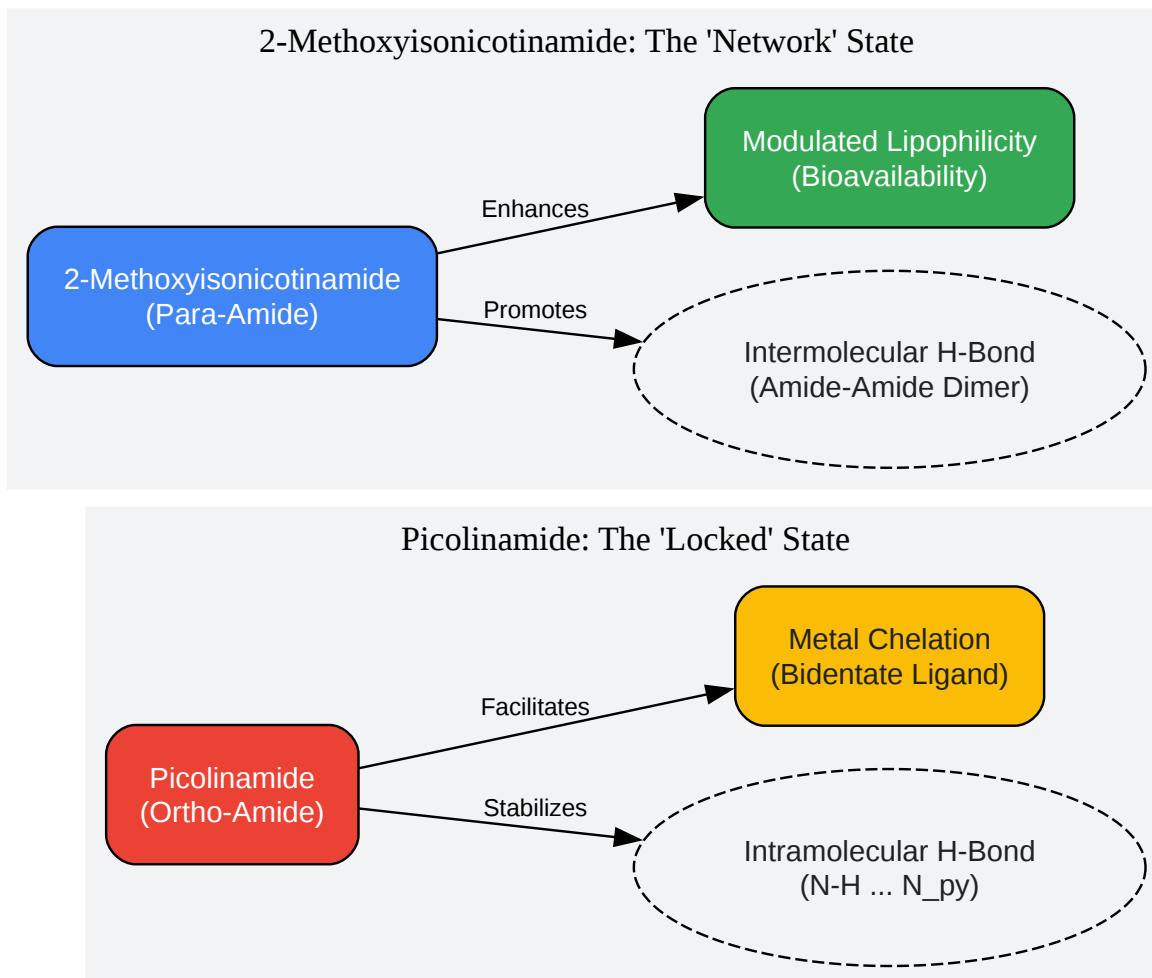
The "Open Network" of 2-Methoxyisonicotinamide

In **2-Methoxyisonicotinamide**, the amide is at the 4-position (para), geometrically preventing intramolecular locking with the ring nitrogen.

- Causality: The amide group remains free to form the classic R2,2(8) supramolecular heterosynthon (amide-amide dimer) or bind to drug targets.
- Methoxy Effect: The 2-methoxy group is electron-donating by resonance but withdrawing by induction. Crucially, it increases the lipophilicity (LogP) of the molecule without disrupting the hydrogen-bonding capability of the amide. This makes it an excellent "tunable" fragment for drug discovery, where solubility and membrane permeability are key.

Visualization: H-Bonding Topologies

The diagram below illustrates the fundamental difference in hydrogen bonding availability between the two compounds.



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Figure 1: Comparison of the intramolecular "lock" in Picolinamide versus the intermolecular networking potential of **2-Methoxyisonicotinamide**.

Part 3: Experimental Protocols

Protocol A: Synthesis of 2-Methoxyisonicotinamide

This protocol describes the conversion of 2-chloroisonicotinic acid to the target amide. This route is preferred over direct amidation of the chloro-amide to avoid hydrolysis side reactions.

Prerequisites: 2-Chloroisonicotinic acid, Sodium Methoxide (NaOMe), Methanol (MeOH), Thionyl Chloride (SOCl₂), Ammonium Hydroxide (NH₄OH).

- Nucleophilic Aromatic Substitution (S_NAr):
 - Dissolve 2-Chloroisonicotinic acid (1.0 eq) in dry MeOH.
 - Add NaOMe (2.5 eq) slowly at 0°C.
 - Reflux the mixture for 12–16 hours. The methoxide displaces the chloride at the 2-position.
 - Validation: Monitor via TLC (Mobile phase: EtOAc/Hexane). The product spot should be more polar than the starting material.
 - Acidify with HCl to precipitate 2-Methoxyisonicotinic acid. Filter and dry.
- Acid Chloride Formation:
 - Suspend the dried acid intermediate in anhydrous Toluene.
 - Add SOCl₂ (1.5 eq) and a catalytic drop of DMF.
 - Heat to 80°C for 3 hours until gas evolution (SO₂, HCl) ceases and the solution clears.
 - Concentrate in vacuo to remove excess SOCl₂.
- Amidation:
 - Dissolve the crude acid chloride in dry DCM (Dichloromethane).
 - Cool to 0°C and purge with NH₃ gas or add concentrated aqueous NH₄OH dropwise (biphasic system requires vigorous stirring).
 - Stir for 2 hours at room temperature.
 - Purification: Wash the organic layer with water and brine. Recrystallize from Ethanol/Water to yield **2-Methoxyisonicotinamide** as white crystals (MP: ~150–151°C).

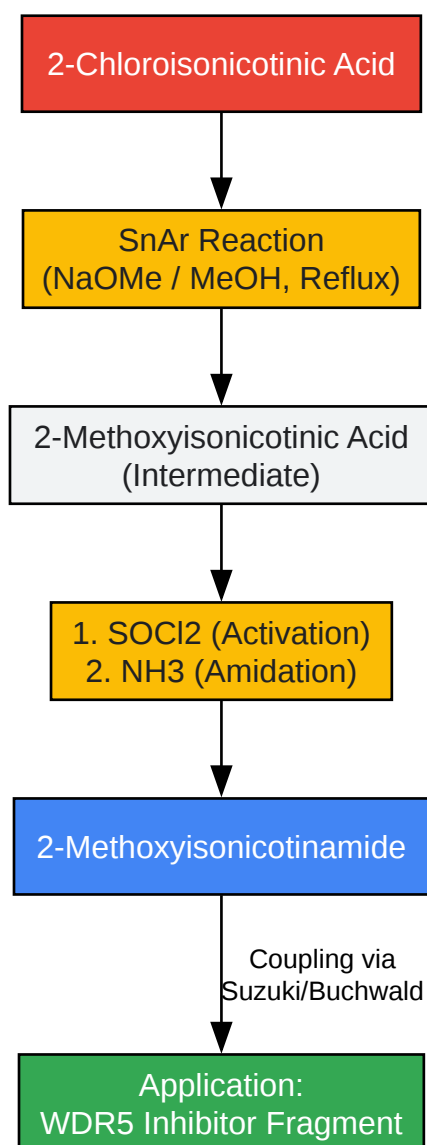
Protocol B: Comparative Cocrystal Screening (Solvent-Assisted Grinding)

This self-validating protocol determines the ability of each compound to form cocrystals with a standard co-former (e.g., Fumaric Acid).

- Preparation:
 - Weigh 1:1 molar equivalents of Picolinamide (Sample A) and Fumaric Acid.
 - Weigh 1:1 molar equivalents of **2-Methoxyisonicotinamide** (Sample B) and Fumaric Acid.
- Grinding:
 - Place Sample A in a stainless steel milling jar with 2 drops of Methanol.
 - Place Sample B in a separate jar with 2 drops of Methanol.
 - Mill at 30 Hz for 20 minutes (Liquid-Assisted Grinding).
- Analysis (PXRD):
 - Analyze both powders using Powder X-Ray Diffraction.
 - Validation Criteria: Look for new peaks distinct from the starting materials.
 - Expected Result: Sample A (Picolinamide) often shows a physical mixture or weak conversion due to the intramolecular H-bond competition. Sample B (**2-Methoxyisonicotinamide**) typically shows a clean new phase (cocrystal) due to accessible amide motifs.

Part 4: Synthetic Utility & Workflow

The following diagram outlines the synthetic pathway for **2-Methoxyisonicotinamide** and its downstream application in generating WDR5 inhibitors, a class of cancer therapeutics.



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Figure 2: Synthetic route from chloropyridine precursor to the methoxy-amide scaffold.

References

- Structural Isomerism in Pyridines
 - Title: "Vibrational Spectroscopy of Picolinamide and Water:
 - Source: Journal of Physical Chemistry A (ACS)
 - URL: [\[Link\]](#)

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 - Source: ACS Medicinal Chemistry Letters (PubMed Central)
 - URL:[[Link](#)]
- Chemical Properties & CAS Verification
 - Title: "**2-Methoxyisonicotinamide** Product D
 - Source: BLD Pharm / PubChem D
 - URL:[[Link](#)]
- Crystal Engineering Context
 - Title: "Highly Polymorphous Nicotinamide and Isonicotinamide: Solution versus Melt Crystalliz
 - Source: Crystal Growth & Design
 - URL:[[Link](#)]
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